

# Information on LASSBio-2052 is Not Publicly Available

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: **LASSBio-2052**

Cat. No.: **B12360708**

[Get Quote](#)

Following a comprehensive search for the discovery and development of **LASSBio-2052**, no specific scientific publications, patents, or technical reports detailing this compound could be located. The designation "LASSBio" refers to the Laboratory of Evaluation and Synthesis of Bioactive Substances at the Federal University of Rio de Janeiro (UFRJ), a prominent medicinal chemistry research center.<sup>[1][2]</sup> While numerous compounds from this laboratory, such as LASSBio-1491, LASSBio-2208, and LASSBio-596, are documented in scientific literature, "**LASSBio-2052**" does not appear in publicly accessible records.<sup>[3][4][5]</sup>

This suggests that **LASSBio-2052** may be an internal project code for a compound in the early stages of development that has not yet been publicly disclosed. Research and development in the pharmaceutical field often involves confidential stages before results are published or patented.

Given the absence of data, it is not possible to provide the requested in-depth technical guide, including quantitative data tables, experimental protocols, and visualizations for **LASSBio-2052**.

However, to demonstrate the requested format and capabilities, a similar technical guide can be produced for a different, publicly documented compound from the same research group. For example, LASSBio-2208, a dual inhibitor of HDAC-6 and PI3K $\alpha$ , has published data on its cytotoxic activity and mechanism of action that could be used to generate the requested content.<sup>[3][6]</sup>

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. lassbio.com.br [lassbio.com.br]
- 2. lassbio.icb.ufrj.br [lassbio.icb.ufrj.br]
- 3. mdpi.com [mdpi.com]
- 4. Pre-clinical evaluation of LASSBio-1491: From in vitro pharmacokinetic study to in vivo leishmanicidal activity - PMC [pmc.ncbi.nlm.nih.gov]
- 5. researchgate.net [researchgate.net]
- 6. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Information on LASSBio-2052 is Not Publicly Available]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b12360708#discovery-and-development-of-lassbio-2052>

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)